Biological Activity & Synthetic Utility of 5-Hydroxy-2-methoxybenzonitrile: A Comparative Guide

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Compound of Interest

Compound Name:	*5-Hydroxy-2-methoxybenzonitrile*
CAS No.:	*180526-90-3*
Cat. No.:	*B2533712*

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Executive Summary

5-Hydroxy-2-methoxybenzonitrile (5-H-2-M-BN) is a specialized phenolic intermediate that occupies a distinct niche in medicinal chemistry compared to its more ubiquitous isomers, Vanillin Nitrile (4-hydroxy-3-methoxybenzonitrile) and Isovanillin Nitrile (3-hydroxy-4-methoxybenzonitrile).

While related phenols are often utilized for their direct antimicrobial and antioxidant properties, 5-H-2-M-BN is primarily valued as a "Privileged Scaffold" precursor. Its specific substitution pattern—placing the hydroxyl group meta to the nitrile and para to the methoxy—is critical for synthesizing selective COX-2 inhibitors (e.g., Botryoisocoumarin A analogs) and specific kinase inhibitors where metabolic stability against O-demethylation is required.

This guide compares the biological profiles, structure-activity relationships (SAR), and synthetic protocols of these isomeric benzonitriles.

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Chemical Profile & Isomeric Landscape

The biological activity of phenolic benzonitriles is dictated by the relative positioning of the Electron Withdrawing Group (CN) and the Electron Donating Groups (OH, OMe).

Comparative Properties Table

Feature	5-Hydroxy-2-methoxybenzonitrile	Vanillin Nitrile **(4-OH, 3-OMe)**	Isovanillin Nitrile **(3-OH, 4-OMe)**
CAS Registry	77401-06-4 (varies by salt/source)	4421-08-3	52805-46-6
Electronic Character	Para-OH Effect: OH is meta to CN. Moderate acidity.	Para-OH Effect: OH is para to CN. High acidity (pKa ~7.4).	Meta-OH Effect: OH is meta to CN. Lower acidity.
Primary Bioactivity	Synthetic Intermediate: Precursor to isocoumarins and resorcylic acid lactones.	Direct Antimicrobial: Potent against S. aureus and yeasts.	Enzyme Inhibitor: Phosphodiesterase (PDE) inhibitor scaffold.
Metabolic Stability	High: The 2-OMe is sterically shielded by the CN group.	Moderate: Prone to rapid glucuronidation at 4-OH.	Low: Prone to O-demethylation at 4-OMe.
Key Application	COX-2 Inhibition: Synthesis of Botryoisocoumarin A.	Antiseptic: Topical fungicide/bactericide. [1]	Antitubercular: PKS13 Thioesterase inhibitor synthesis.

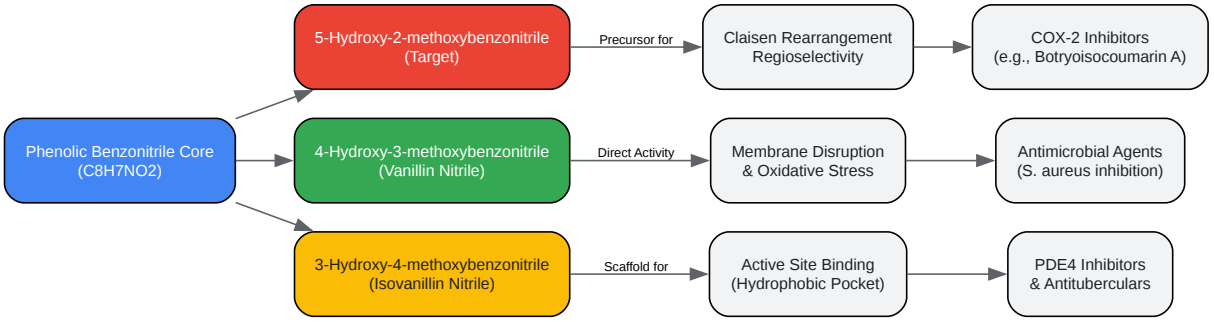
Structure-Activity Relationship (SAR) Analysis

The unique value of **5-Hydroxy-2-methoxybenzonitrile** lies in its ability to facilitate Contrasteric Aromatic Claisen Rearrangements, a reaction pathway essential for building complex drug cores.

Mechanistic Pathway: From Scaffold to Bioactivity

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The following diagram illustrates how the specific substitution pattern of 5-H-2-M-BN diverges from its isomers in drug development pipelines.



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Figure 1: Divergent biological applications of isomeric methoxy-hydroxy-benzonitriles based on substitution patterns.

Detailed Biological Activity[2][3]

Antioxidant & Radical Scavenging Activity

Like most phenols, **5-Hydroxy-2-methoxybenzonitrile** exhibits antioxidant capacity, though it is generally lower than that of Vanillin Nitrile.

- Mechanism: Phenolic hydrogen atom transfer (HAT) to free radicals.
- Comparative Data:
  - Vanillin Nitrile: High activity due to the 4-OH group being activated by the 3-OMe (electron donation).
  - 5-H-2-M-BN: The 5-OH is meta to the electron-withdrawing nitrile, which slightly deactivates the ring, reducing the ease of hydrogen abstraction compared to the vanillin analog. However, it remains effective for stabilizing radical intermediates in synthetic schemes.

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Enzyme Inhibition (COX-2 & Kinases)

Research indicates that the 5-hydroxy-2-methoxy motif is a critical pharmacophore for inhibiting Cyclooxygenase-2 (COX-2).

- Case Study: In the total synthesis of Botryoisocoumarin A, **5-Hydroxy-2-methoxybenzonitrile** serves as the starting material.[2][3] The final product exhibits selective COX-2 inhibition (

  values in the low micromolar range), reducing inflammation without the gastric side effects associated with non-selective NSAIDs.
- Causality: The 2-methoxy group mimics the steric bulk required to fit into the COX-2 hydrophobic channel, while the 5-hydroxy group (often derivatized) interacts with polar residues (Arg120) in the active site.

Experimental Protocols

Protocol: Synthesis of 5-Hydroxy-2-methoxybenzonitrile

Rationale: This compound is often synthesized from 2-methoxy-5-hydroxybenzaldehyde (5-hydroxy-o-anisaldehyde) via an aldoxime intermediate to ensure high purity for biological testing.

Reagents:

- 2-Methoxy-5-hydroxybenzaldehyde (1.0 eq)
- Hydroxylamine hydrochloride (

) (1.2 eq)
- Sodium Formate (2.0 eq)
- Formic Acid (Solvent)

Workflow:

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- Oxime Formation: Dissolve aldehyde in formic acid. Add hydroxylamine HCl and sodium formate. Reflux for 2–4 hours.
  - Checkpoint: Monitor TLC (30% EtOAc/Hexane) for disappearance of aldehyde.
- Dehydration: The formic acid acts as both solvent and dehydrating agent, converting the in-situ oxime directly to the nitrile.
- Workup: Pour reaction mixture into ice water. The product precipitates as a solid.
- Purification: Recrystallize from Ethanol/Water (9:1).
- Validation: IR spectrum should show a sharp peak at ~2220

  (CN stretch) and broad peak at ~3300

  (OH).

Protocol: DPPH Radical Scavenging Assay (Comparative)

Rationale: To objectively compare the antioxidant potential of 5-H-2-M-BN against Vanillin Nitrile.

Materials:

- DPPH (2,2-diphenyl-1-picrylhydrazyl) stock solution (0.1 mM in methanol).
- Test compounds (10–100

).
- Microplate reader (Absorbance at 517 nm).

Steps:

- Preparation: Prepare serial dilutions of 5-H-2-M-BN and Vanillin Nitrile in methanol.
- Incubation: Add 100

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of test solution to 100

of DPPH stock in a 96-well plate.

- Control: Use Ascorbic Acid as positive control; Methanol as negative control.
- Measurement: Incubate in dark for 30 mins at RT. Read Absorbance (

).
- Calculation:

  Expected Result: Vanillin Nitrile

  ; 5-H-2-M-BN

  .

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